

H-DL-Glu(Ome)-OMe.HCl handling, storage, and safety procedures.

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Compound of Interest

Compound Name: *H-DL-Glu(Ome)-OMe.HCl*

Cat. No.: B079792

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H-DL-Glu(Ome)-OMe.HCl: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **H-DL-Glu(Ome)-OMe.HCl**.

Frequently Asked Questions (FAQs)

Q1: What is **H-DL-Glu(Ome)-OMe.HCl**?

A1: **H-DL-Glu(Ome)-OMe.HCl** is the hydrochloride salt of the dimethyl ester of DL-glutamic acid, a non-proteinogenic amino acid derivative. It is commonly used in peptide synthesis and other biochemical applications.

Q2: What are the primary hazards associated with **H-DL-Glu(Ome)-OMe.HCl**?

A2: While specific toxicological data for **H-DL-Glu(Ome)-OMe.HCl** is limited, similar amino acid hydrochlorides may cause irritation to the skin, eyes, and respiratory tract.^[1] As a hydrochloride salt, it may release hydrogen chloride gas upon decomposition, which is corrosive.^[2]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: It is mandatory to use appropriate personal protective equipment. This includes chemical safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.^[3] For procedures that may generate dust, a NIOSH-approved respirator is recommended.^[3]

Q4: How should I properly store **H-DL-Glu(Ome)-OMe.HCl**?

A4: Store the compound in a tightly sealed container in a dry, cool, and well-ventilated area.^[4] Recommended storage temperatures are typically between 2-8°C.^[5]

Q5: What should I do in case of a spill?

A5: In the event of a spill, evacuate the area and ensure adequate ventilation. Avoid generating dust. Carefully sweep up the solid material and place it into a labeled, sealed container for disposal.^[6]

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound has discolored or appears clumpy.	Improper storage (exposure to moisture or light).	Discard the compound as its purity may be compromised. Ensure proper storage conditions for new stock.
Unexpected experimental results.	Compound degradation due to improper handling or storage.	Use a fresh sample of the compound. Verify the purity of the compound if possible.
Mild respiratory irritation when handling the powder.	Inhalation of fine particles.	Move to an area with fresh air. For future handling, use a chemical fume hood and appropriate respiratory protection. ^[1]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ ClNO ₄	[4]
Molecular Weight	211.64 g/mol	[4]
Appearance	White to off-white solid	[2]
Storage Temperature	4°C	[4]

Experimental Protocols

Safe Handling Protocol

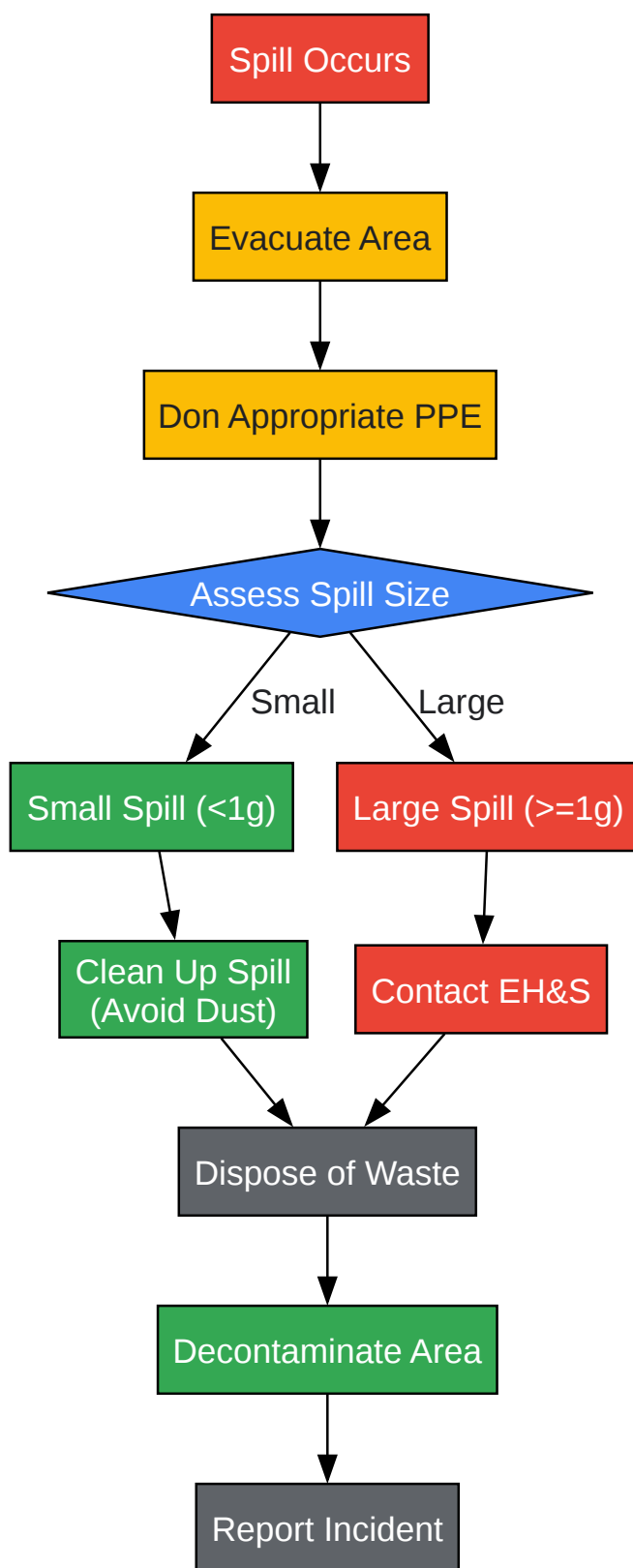
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[7]
- Don PPE: Wear appropriate personal protective equipment, including safety goggles, a lab coat, and chemical-resistant gloves.[3]
- Weighing: To minimize dust formation, handle the solid carefully. Use a spatula to transfer the compound.
- Dissolving: When preparing solutions, slowly add the compound to the solvent. If diluting the acid component, always add acid to water, never the other way around.[8]
- Post-Handling: After handling, wash your hands thoroughly. Clean all equipment and the work area.

Spill Cleanup Protocol

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure it is well-ventilated.
- Wear PPE: Don appropriate PPE, including respiratory protection if dust is present.[6]
- Containment: Prevent the spill from spreading.
- Cleanup: Gently sweep the solid material into a designated waste container, avoiding dust generation.[6]

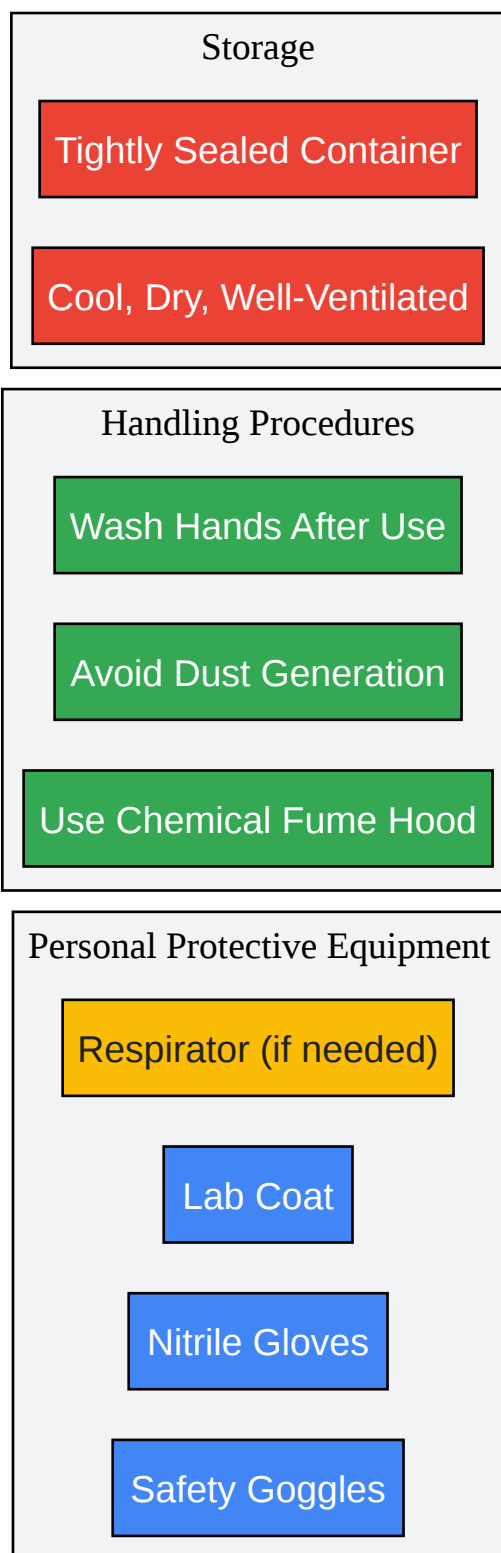
- Decontamination: Clean the spill area with a suitable solvent and dispose of the cleaning materials as hazardous waste.
- Reporting: Report the spill to your institution's safety officer.

Visual Guides



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Caption: Spill Response Workflow for **H-DL-Glu(Ome)-OMe.HCl**.



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Caption: Key Safety Precautions for **H-DL-Glu(Ome)-OMe.HCl**.

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Address: 3281 E Guasti Rd

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